

An In-depth Technical Guide to 1-Bromotetradecane-d4

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Compound of Interest

Compound Name: **1-Bromotetradecane-d4**

Cat. No.: **B582282**

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CAS Number: 1219798-81-8

This technical guide provides a comprehensive overview of **1-Bromotetradecane-d4**, a deuterated form of 1-bromotetradecane. It is intended for researchers, scientists, and professionals in drug development who may utilize this compound as an internal standard or a metabolic tracer. Due to the limited availability of specific experimental data for the deuterated form, this guide also includes relevant information on the non-deuterated analog (1-Bromotetradecane, CAS 112-71-0) to provide a foundational understanding of its chemical properties and reactivity.

Compound Identification and Properties

1-Bromotetradecane-d4 is a saturated long-chain alkyl bromide that is isotopically labeled with four deuterium atoms. This labeling makes it a valuable tool in mass spectrometry-based analytical methods.

Table 1: Physicochemical Properties of **1-Bromotetradecane-d4** and its Non-Deuterated Analog

Property	1-Bromotetradecane-d4	1-Bromotetradecane (Non-Deuterated Analog)	Source
CAS Number	1219798-81-8	112-71-0	[1]
Molecular Formula	C ₁₄ H ₂₅ D ₄ Br	C ₁₄ H ₂₉ Br	[1]
Molecular Weight	281.31 g/mol	277.28 g/mol	
Appearance	Colorless to light yellow liquid	Colorless to light yellow liquid	[1] [2]
Melting Point	Not available	5-6 °C	[2] [3] [4]
Boiling Point	Not available	175-178 °C at 20 mmHg	[2] [3] [4]
Density	Not available	0.932 g/mL at 25 °C	[4]
Flash Point	Not available	113 °C (closed cup)	[2] [3]
Solubility	Insoluble in water; soluble in organic solvents	Insoluble in water; soluble in organic solvents	[1]
Refractive Index	Not available	n _{20/D} 1.460	[4]

Synthesis and Purification

While a specific, detailed synthesis protocol for **1-Bromotetradecane-d4** is not readily available in published literature, a general approach would involve the bromination of a deuterated tetradecanol precursor. The synthesis of the non-deuterated analog, 1-bromotetradecane, is well-documented and typically proceeds via the bromination of 1-tetradecanol.[\[5\]](#)[\[6\]](#)

Experimental Protocol: Synthesis of 1-Bromotetradecane (Non-Deuterated Analog)

This protocol serves as a reference for the general class of reaction.

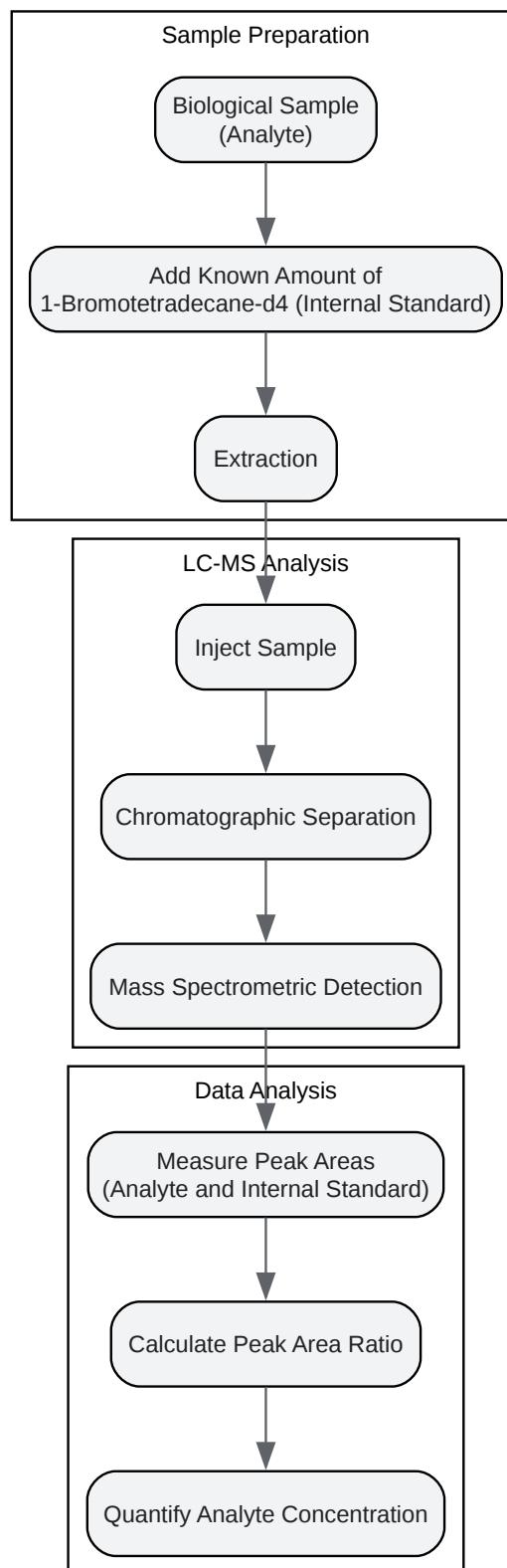
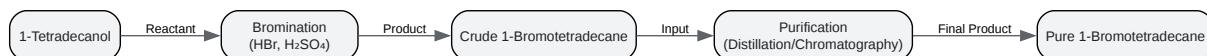
Materials:

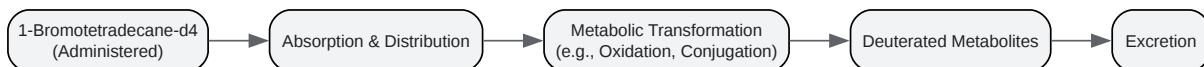
- 1-Tetradecanol
- Sulfuric acid
- Hydrobromic acid
- 10% Sodium carbonate solution
- 50% Ethanol
- Anhydrous sodium carbonate

Procedure:

- To a reaction vessel, add 1-tetradecanol.
- With stirring, slowly add sulfuric acid, maintaining control over the temperature. Continue stirring for 30 minutes after the addition is complete.[5]
- Add hydrobromic acid to the mixture.
- Heat the reaction mixture to 99-101 °C and maintain this temperature for 8 hours.[5]
- Cool the mixture to 30 °C and allow the layers to separate for 12 hours.[5]
- Isolate the upper oily layer and neutralize it to a pH of 8 with a 10% sodium carbonate solution.[5]
- Wash the organic layer twice with an equal volume of 50% ethanol.[5]
- Dry the resulting oily substance over anhydrous sodium carbonate with intermittent stirring for 24 hours.[5]
- Filter the mixture to obtain crude 1-bromotetradecane.
- Further purification can be achieved by vacuum distillation or column chromatography.

Diagram 1: General Synthesis Workflow for 1-Bromotetradecane





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